

Absence of "Antimicrobial Agent-10" in Scientific Literature

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Compound of Interest

Compound Name: Antimicrobial agent-10

Cat. No.: B12400563

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As of November 2025, a thorough review of scientific databases and publicly available information reveals no specific antimicrobial agent designated as "**Antimicrobial agent-10**." This name does not correspond to a known, registered, or widely researched compound in the fields of microbiology, pharmacology, or drug development.

It is possible that "**Antimicrobial agent-10**" refers to an internal codename for a compound under investigation within a private research entity, a hypothetical molecule for academic purposes, or a misnomer for an existing therapeutic.

To fulfill the user's request for a detailed technical guide, this document will proceed by using Penicillin G (Benzylpenicillin) as a representative example of a well-characterized antimicrobial agent. The structure and content provided below will serve as a template that can be adapted should information on a specific "**Antimicrobial agent-10**" become available.

An In-Depth Technical Guide to Penicillin G: A Model for Antimicrobial Agent Discovery and Synthesis

Audience: Researchers, scientists, and drug development professionals.

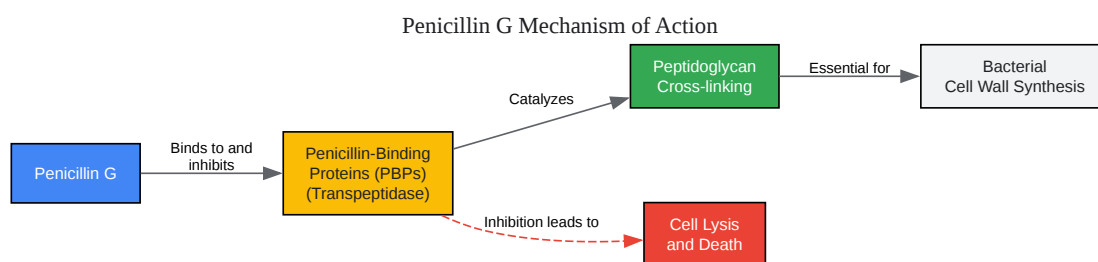
Introduction and Discovery

The discovery of penicillin by Alexander Fleming in 1928 marked a transformative moment in medicine. Fleming observed the antibacterial effects of a mold, *Penicillium notatum*, on a culture of *Staphylococcus aureus*. This serendipitous discovery laid the groundwork for the

development of the first modern antibiotic. Subsequent work by Howard Florey, Ernst Chain, and their team at the University of Oxford led to the purification and large-scale production of Penicillin G, which proved to be highly effective in treating bacterial infections.

Mechanism of Action

Penicillin G exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. Specifically, it targets and acylates the transpeptidase enzyme, also known as penicillin-binding proteins (PBPs). This enzyme is crucial for the cross-linking of peptidoglycan, a key structural component of the bacterial cell wall. The inhibition of this process leads to a weakened cell wall, making the bacterium susceptible to osmotic lysis and eventual cell death.



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Caption: Mechanism of action of Penicillin G.

Quantitative Data: Antimicrobial Efficacy

The efficacy of Penicillin G is quantified by its Minimum Inhibitory Concentration (MIC) against various bacterial strains. The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.

Bacterial Species	Strain Example	MIC Range (µg/mL)
Staphylococcus aureus	ATCC 29213	0.015 - 0.12
Streptococcus pneumoniae	ATCC 49619	≤0.06 - 2.0
Neisseria gonorrhoeae	ATCC 49226	0.06 - 4.0
Clostridium perfringens	ATCC 13124	0.015 - 0.5

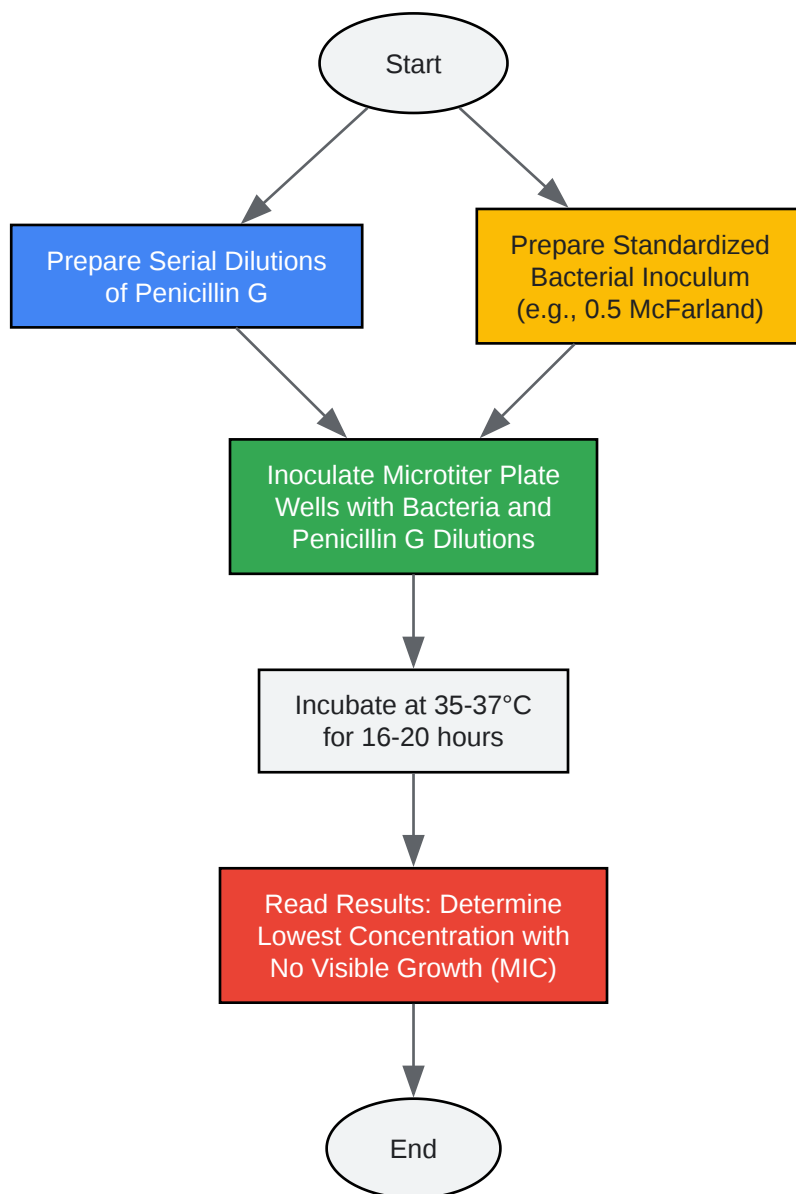
Note: MIC values can vary depending on the specific strain and testing methodology (e.g., broth microdilution, agar dilution).

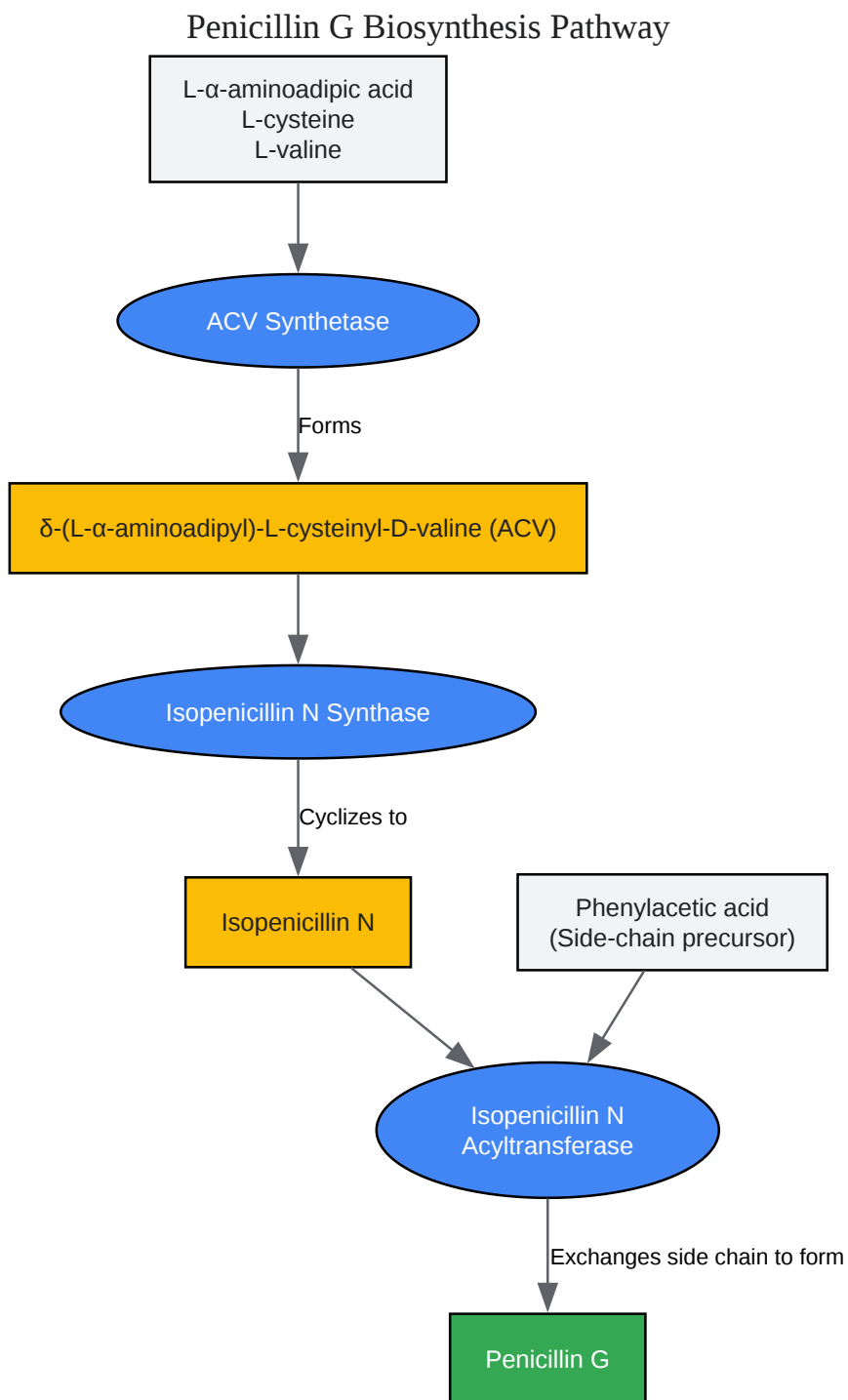
Experimental Protocols

Broth Microdilution for MIC Determination

This protocol outlines the standardized method for determining the MIC of Penicillin G.

Broth Microdilution Workflow





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